

# A Technical Guide to 1,1-Diphenyl-2-propanol (CAS: 29338-49-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1-Diphenyl-2-propanol

Cat. No.: B1345509

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,1-Diphenyl-2-propanol**, identified by the CAS number 29338-49-6, is an organic compound belonging to the secondary alcohol class.<sup>[1]</sup> Its structure features a propanol backbone with two phenyl groups attached to the first carbon atom.<sup>[2]</sup> This compound is typically a white crystalline solid at room temperature.<sup>[2]</sup> While not as extensively studied as some other pharmaceutical scaffolds, **1,1-Diphenyl-2-propanol** serves as a valuable intermediate in the synthesis of more complex organic molecules, including potential pharmaceuticals and agrochemicals.<sup>[2]</sup> Its unique structural properties and reactivity make it a subject of interest in organic synthesis and material science. This guide provides a comprehensive overview of its known physicochemical properties, spectroscopic data, synthesis, and biological potential based on available literature.

## Physicochemical Properties

The fundamental properties of **1,1-Diphenyl-2-propanol** are summarized below. These characteristics are essential for its handling, application in reactions, and analytical identification.

Property	Value	Reference(s)
IUPAC Name	1,1-diphenylpropan-2-ol	[1][2]
CAS Number	29338-49-6	[1][2][3][4][5][6]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> O	[1][2][3][4][5]
Molecular Weight	212.29 g/mol	[1][2][3][4][5]
Appearance	White crystalline solid	[2]
Melting Point	59-63 °C	[3][6]
Boiling Point	312.13 °C (estimate)	[3]
Density	1.058 g/cm <sup>3</sup>	[5]

## Spectroscopic Profile

Spectroscopic analysis is critical for the structural elucidation and confirmation of **1,1-Diphenyl-2-propanol**.

Spectroscopic Technique	Characteristic Absorption	Description	Reference(s)
Infrared (IR) Spectroscopy	3300-3500 cm <sup>-1</sup> (broad, strong)	This band is characteristic of the hydroxyl (-OH) group's stretching vibration. Its broadness indicates intermolecular hydrogen bonding between alcohol molecules.	[2]
UV-Visible Spectroscopy	254-260 nm	This absorption band corresponds to the $\pi \rightarrow \pi^*$ electronic transition within the aromatic phenyl rings.	[2]

Note: While Nuclear Magnetic Resonance (NMR) spectroscopy is a standard technique for characterization, detailed spectral data for **1,1-Diphenyl-2-propanol** was not available in the reviewed literature.[2]

## Synthesis and Reactivity

### Synthetic Approach

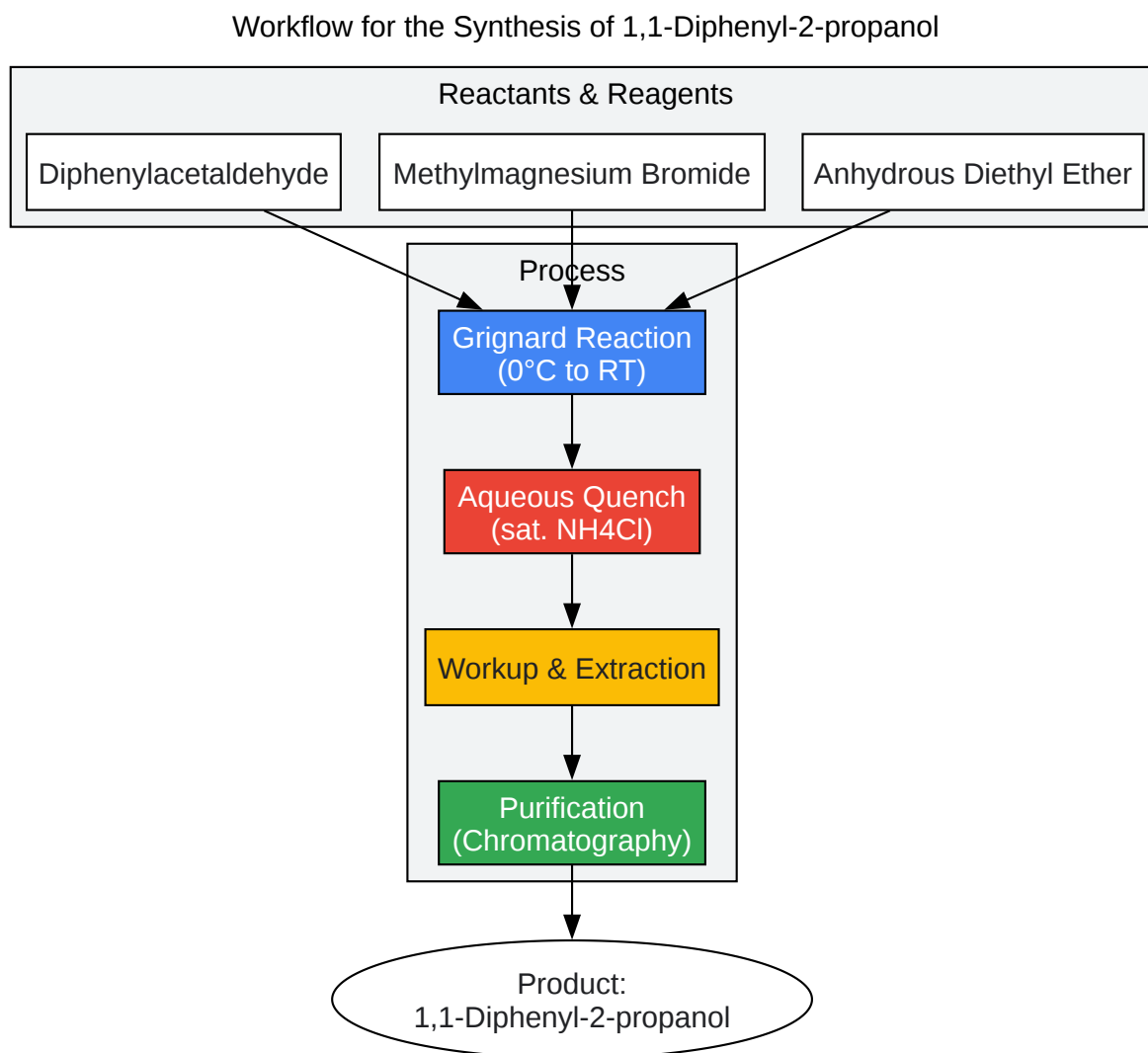
The synthesis of **1,1-Diphenyl-2-propanol** can be achieved through various standard organic chemistry methods. A common and effective approach is the Grignard reaction, which involves the nucleophilic addition of an organomagnesium halide to a carbonyl compound. For this target molecule, the reaction between diphenylacetaldehyde and methylmagnesium bromide provides a direct route.

### Experimental Protocol: Grignard Synthesis of 1,1-Diphenyl-2-propanol

This protocol outlines a general procedure for the synthesis. All operations should be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a dropping funnel and a condenser, magnesium turnings are covered with anhydrous diethyl ether. A solution of methyl bromide in diethyl ether is added dropwise to initiate the formation of methylmagnesium bromide.
- **Reaction:** The flask containing the Grignard reagent is cooled in an ice bath. A solution of diphenylacetaldehyde (1.0 equivalent) in anhydrous diethyl ether is added dropwise to the stirred Grignard solution.
- **Reaction Monitoring:** The reaction is allowed to warm to room temperature and stirred for several hours. Progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, the reaction mixture is cooled again in an ice bath and slowly quenched by the dropwise addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted three times with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Concentration:** The organic phase is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product is purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure **1,1-Diphenyl-2-propanol**.

## Visualization: Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages of the Grignard synthesis.

## Chemical Reactivity

**1,1-Diphenyl-2-propanol** can undergo reactions typical of secondary alcohols:

- Oxidation: It can be oxidized by common oxidizing agents to form the corresponding ketone,  $\alpha,\alpha$ -diphenylacetone.[2]
- Dehydration: Under acidic conditions, it can undergo dehydration to form an alkene.[2]

## Applications in Research and Development

The utility of **1,1-Diphenyl-2-propanol** spans several areas:

- Organic Synthesis: It serves as a key building block for constructing more complex molecules, including those with potential applications in pharmaceuticals and agrochemicals. [2]
- Material Science: Some studies suggest that the compound may have self-assembling properties, making it a candidate for the development of novel supramolecular structures and materials.[2]
- Research Chemical: It is used in laboratories for studying reaction mechanisms and can serve as a standard reference material in analytical chemistry.[2]

## Biological and Pharmacological Profile

The biological activity of **1,1-Diphenyl-2-propanol** is an area requiring more extensive investigation. The available literature suggests a limited range of potential activities.

- Antimicrobial and Anti-inflammatory: It has been reported to exhibit moderate antibacterial properties and has been investigated as a potential anti-inflammatory agent.[2]
- Antioxidant Activity: Limited research indicates that it may possess some antioxidant properties, although further studies are needed for confirmation.[2]
- Pharmacological Potential: Its ability to interact with biological membranes makes it a compound of interest for further pharmacological studies.[2]

**Signaling Pathways:** A thorough review of the existing literature did not reveal any elucidated signaling pathways directly involving **1,1-Diphenyl-2-propanol**. Therefore, a diagrammatic representation of a signaling pathway cannot be provided at this time. Research in this area is needed to understand its mechanism of action at a cellular level.

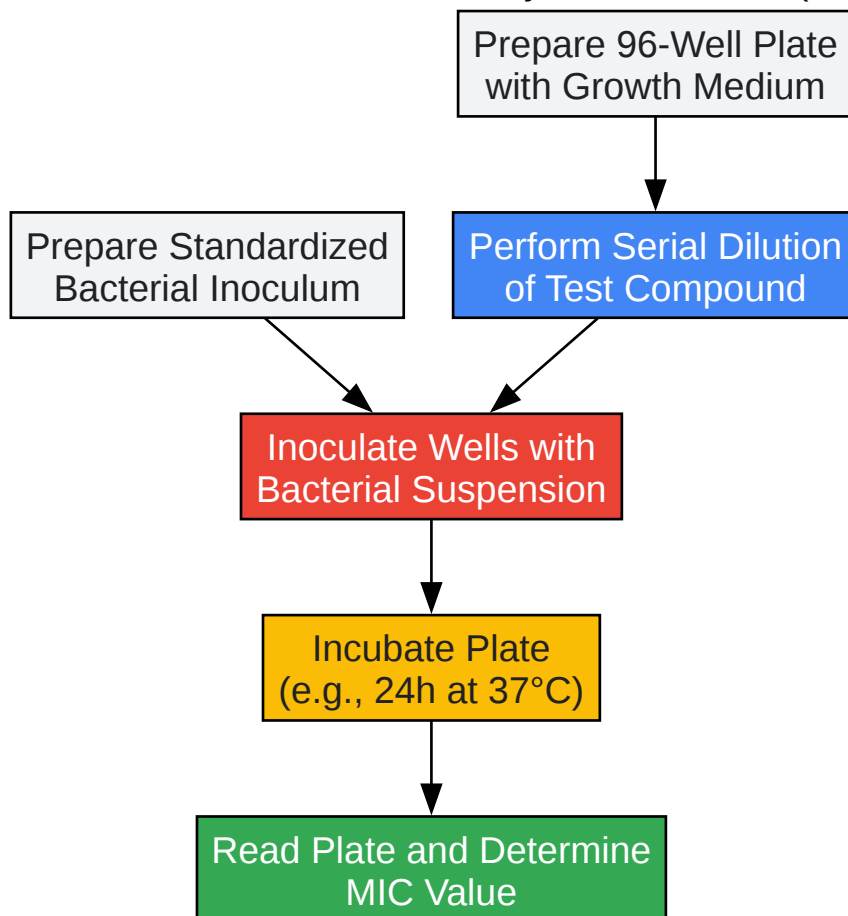
## Experimental Protocol: Antibacterial Susceptibility Testing (General Method)

To evaluate the reported antibacterial activity, a standard method such as the broth microdilution assay can be used to determine the Minimum Inhibitory Concentration (MIC).

- **Inoculum Preparation:** A standardized suspension of the test bacteria (e.g., *Staphylococcus aureus*, *Escherichia coli*) is prepared in a suitable broth medium to a concentration of approximately  $5 \times 10^5$  colony-forming units (CFU)/mL.
- **Compound Dilution:** **1,1-Diphenyl-2-propanol** is dissolved in a suitable solvent (e.g., DMSO) and then serially diluted in a 96-well microtiter plate containing broth to achieve a range of final concentrations.
- **Inoculation:** Each well of the microtiter plate is inoculated with the standardized bacterial suspension. Positive (bacteria only) and negative (broth only) controls are included.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

## Visualization: General Workflow for MIC Assay

## General Workflow for Minimum Inhibitory Concentration (MIC) Assay



[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining antibacterial activity.

## Conclusion

**1,1-Diphenyl-2-propanol** (CAS 29338-49-6) is a well-defined chemical entity with established physicochemical and spectroscopic properties. Its primary value currently lies in its utility as a synthetic intermediate and a research chemical. While preliminary reports suggest potential biological activities, including antibacterial and anti-inflammatory effects, this area remains largely unexplored. There is a clear need for further in-depth pharmacological studies to validate these initial findings, elucidate any mechanisms of action, and determine the compound's potential for application in drug development and other fields.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,1-DIPHENYLPROPAN-2-OL | CAS 29338-49-6 [matrix-fine-chemicals.com]
- 2. Buy 1,1-Diphenyl-2-propanol | 29338-49-6 [smolecule.com]
- 3. 1,1-DIPHENYL-2-PROPANOL CAS#: 29338-49-6 [m.chemicalbook.com]
- 4. 1,1-diphenyl-2-propanol [stenutz.eu]
- 5. bocsci.com [bocsci.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [A Technical Guide to 1,1-Diphenyl-2-propanol (CAS: 29338-49-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345509#1-1-diphenyl-2-propanol-cas-number-29338-49-6]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)